

4,4'-Dimethyl-2,2'-bipyridine molecular weight and formula

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Compound of Interest

Compound Name: 4,4'-Dimethyl-2,2'-bipyridine

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Technical Guide: 4,4'-Dimethyl-2,2'-bipyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **4,4'-Dimethyl-2,2'-bipyridine**, a key bidentate ligand in coordination chemistry. It details its fundamental molecular properties and presents a representative experimental protocol for its application in the synthesis of ruthenium polypyridyl complexes, which are pivotal in areas ranging from photovoltaics to medicinal chemistry.

Core Molecular Data

4,4'-Dimethyl-2,2'-bipyridine, also known as 2,2'-Bi(γ -picoline), is a derivative of 2,2'-bipyridine with methyl groups at the 4 and 4' positions.^[1] These electron-donating groups enhance the electron density of the pyridine rings, influencing the properties of its metal complexes.^[1]

Property	Value
Chemical Formula	C ₁₂ H ₁₂ N ₂ [1][2][3][4][5]
Molecular Weight	184.24 g/mol [1][4][6]
CAS Number	1134-35-6[1]
Appearance	Beige or faint beige crystalline powder[2][7]
Melting Point	169-174 °C[7]
Solubility	Soluble in ethanol, acetic acid, benzene, and toluene.[7]

Experimental Protocol: Synthesis of a Ruthenium(II) Bipyridyl Complex

The following protocol is a representative example of the use of a bipyridine ligand in the synthesis of a ruthenium(II) precursor, cis-bis(2,2'-bipyridine)dichlororuthenium(II) (cis-[Ru(bpy)₂Cl₂]). This complex is a common starting material for the synthesis of more elaborate structures, including those incorporating **4,4'-Dimethyl-2,2'-bipyridine**.

Objective: To synthesize cis-[Ru(bpy)₂Cl₂] from Ruthenium(III) chloride.

Materials:

- Ruthenium(III) chloride trihydrate (RuCl₃·3H₂O)
- 2,2'-Bipyridine (bpy)
- Lithium chloride (LiCl)
- N,N-Dimethylformamide (DMF)
- Acetone
- Diethyl ether

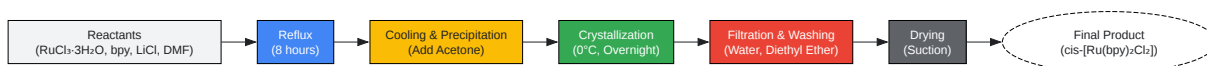
- Water (deionized)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$, 2,2'-bipyridine, and LiCl in reagent-grade DMF.
- **Reflux:** Heat the reaction mixture to reflux with continuous stirring for approximately 8 hours.
- **Cooling and Precipitation:** After the reflux period, allow the reaction mixture to cool to room temperature. Add reagent-grade acetone to precipitate the product.
- **Crystallization:** Cool the mixture to 0°C and let it stand overnight to ensure complete crystallization of the product.
- **Filtration and Washing:** Filter the resulting black crystalline substance. Wash the solid sequentially with three portions of water followed by three portions of diethyl ether.
- **Drying:** Dry the final product under suction to yield $\text{cis-}[\text{Ru}(\text{bpy})_2\text{Cl}_2]$.

Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis of $\text{cis-}[\text{Ru}(\text{bpy})_2\text{Cl}_2]$.



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Caption: Workflow for the synthesis of $\text{cis-}[\text{Ru}(\text{bpy})_2\text{Cl}_2]$.

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